

Application Notes and Protocols for Preparing Nifenalol Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: Nifenalol hydrochloride

Cat. No.: B1678856

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Introduction

Nifenalol hydrochloride is a non-selective β -adrenergic receptor antagonist used in scientific research to study the effects of β -blockade on the cardiovascular system and other physiological processes.[1][2][3] As a sympatholytic drug, it inhibits the binding of norepinephrine and epinephrine to β -adrenergic receptors, thereby blocking their downstream signaling pathways.[3] This compound is particularly noted for its ability to induce Early Afterdepolarization (EAD) in cardiac electrophysiology studies, an effect that can be blocked by tetrodotoxin.[1][4] Accurate and consistent preparation of **Nifenalol hydrochloride** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Nifenalol hydrochloride** stock solutions.

Chemical Properties and Solubility

It is essential to understand the chemical properties of **Nifenalol hydrochloride** to ensure proper handling and dissolution.

Property	Value	Reference
Synonyms	INPEA	[2] [5]
CAS Number	5704-60-9	[1] [2] [5]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₃ • HCl	[2]
Molecular Weight	260.72 g/mol	[4] [5]
Appearance	Crystalline solid	[2]
Purity	≥95%	[2]

Nifenalol hydrochloride exhibits varying solubility in different solvents. The choice of solvent will depend on the specific requirements of the experiment. Ultrasonic assistance may be necessary to achieve complete dissolution.[\[4\]](#)

Solvent	Solubility	Molar Concentration (at max solubility)	Reference
DMSO	250 mg/mL	958.88 mM	[4]
Water	50 mg/mL	191.78 mM	[4]
DMF	30 mg/mL	~115.06 mM	[2]
Ethanol	5 mg/mL	~19.18 mM	[2]
PBS (pH 7.2)	10 mg/mL	~38.36 mM	[2]

Experimental Protocol: Preparation of a 10 mM Nifenalol Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common solvent for in vitro studies.

3.1. Materials and Equipment

- **Nifenalol hydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional)
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves (Nitrile or neoprene are suitable for handling DMSO and dilute acids).[6]

3.2. Procedure

- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and located in a draft-free area. Allow the **Nifenalol hydrochloride** powder to equilibrate to room temperature before opening the container to prevent condensation.
- **Weighing Nifenalol Hydrochloride:** Carefully weigh out 2.61 mg of **Nifenalol hydrochloride** powder (Molecular Weight = 260.72 g/mol) and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Ultrasonication (if necessary):** If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.[4] Visually inspect the solution to ensure there are no visible particles.

- Aliquotting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials.

3.3. Storage and Stability

Proper storage is crucial to maintain the integrity of the stock solution.

Storage Temperature	Stability Period	Reference
-80°C	6 months	[1] [4]
-20°C	1 month	[1] [4]

Store the aliquots protected from light and moisture.[\[1\]](#)[\[4\]](#) The solid powder should be stored at 4°C, sealed, and protected from moisture and light.[\[1\]](#)

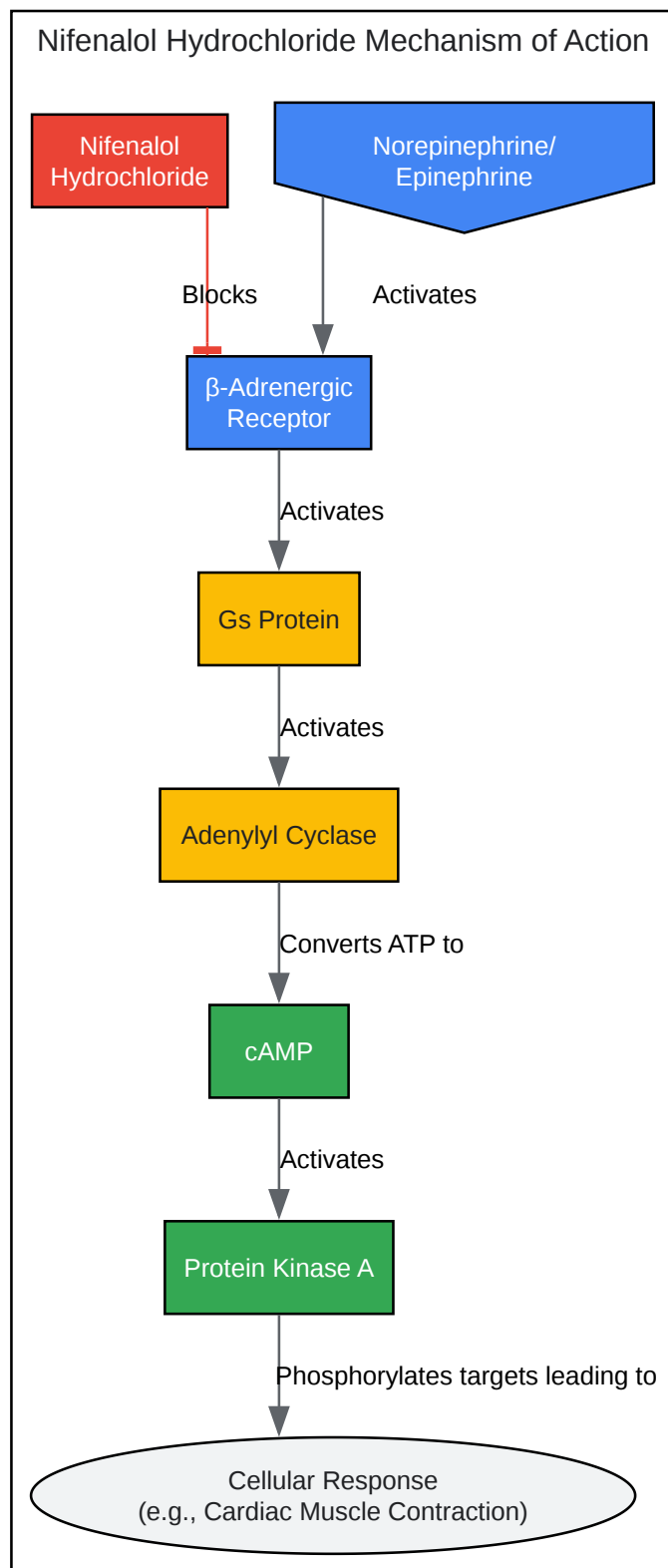
Safety Precautions

As a hydrochloride salt, **Nifenalol hydrochloride** should be handled with care.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and gloves, when handling the compound and its solutions.[\[7\]](#)
- Handling: Avoid contact with skin and eyes, and prevent inhalation of the powder.[\[7\]](#) All handling of the solid compound should be performed in a chemical fume hood.
- Spills: In case of a spill, use appropriate absorbent material, and decontaminate the area. For larger spills, follow institutional safety protocols.[\[7\]](#)
- Waste Disposal: Dispose of all waste materials (tubes, tips, unused solution) in accordance with local and institutional chemical waste disposal regulations.

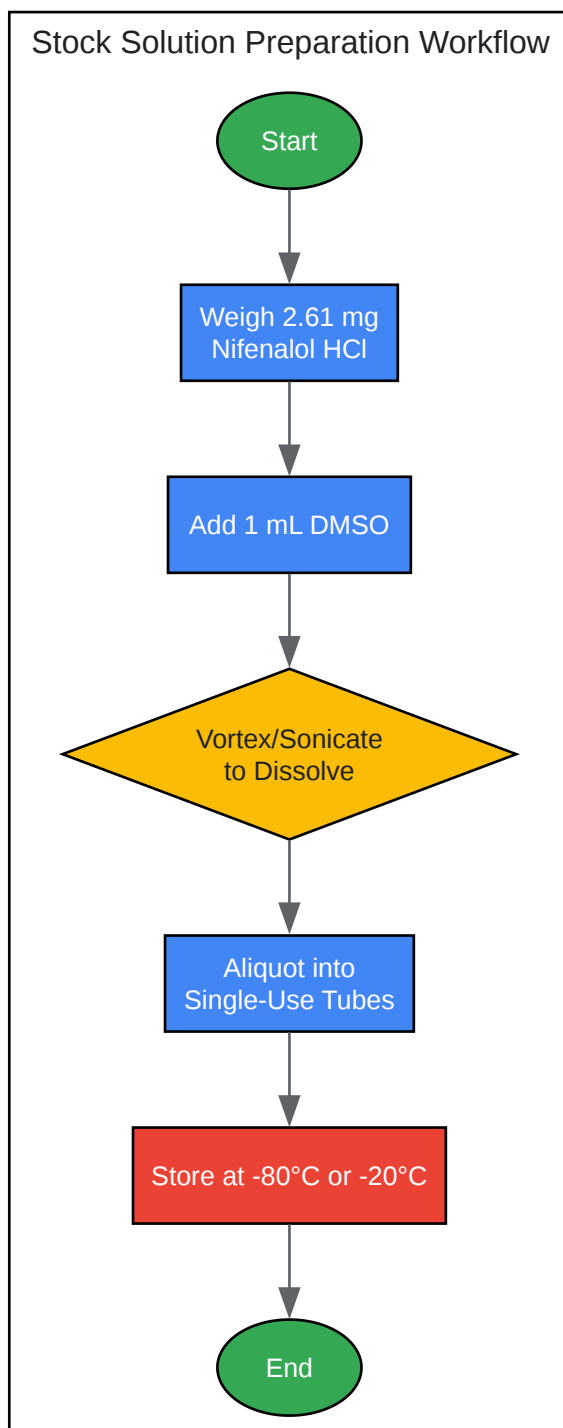
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Nifenalol hydrochloride** and the workflow for preparing a stock solution.



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Caption: **Nifenalol hydrochloride** signaling pathway.

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Caption: Experimental workflow for stock solution preparation.

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